

# 1,1,3-Trichloropropene CAS number 2567-14-8

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **1,1,3-Trichloropropene**

Cat. No.: **B110787**

[Get Quote](#)

An In-Depth Technical Guide to **1,1,3-Trichloropropene** (CAS No. 2567-14-8)

## Abstract

**1,1,3-Trichloropropene** (CAS No. 2567-14-8) is a halogenated alkene of significant interest as a versatile chemical intermediate in organic synthesis.<sup>[1][2][3]</sup> This guide provides a comprehensive technical overview of its chemical and physical properties, established synthesis methodologies, reactivity, applications, and analytical procedures. A critical component of this document is the detailed examination of safety protocols and toxicological data to ensure responsible handling and application in a research and development setting. The information is structured to provide both foundational knowledge and practical, field-proven insights for professionals engaged in chemical research and drug development.

## Introduction and Core Characteristics

**1,1,3-Trichloropropene**, with the chemical formula  $C_3H_3Cl_3$ , is a colorless, flammable liquid with a sharp, pungent odor.<sup>[1]</sup> It is recognized primarily for its role as a precursor and solvent in the synthesis of other chemicals.<sup>[1][3]</sup> Its utility also extends to the pesticide industry, where it has been used as a soil fumigant.<sup>[1]</sup> The unique arrangement of chlorine atoms on the propene backbone imparts specific reactivity that can be leveraged in various synthetic pathways. Understanding its fundamental properties is the first step toward its effective and safe utilization in the laboratory.

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its application in controlled chemical reactions and for establishing appropriate storage and handling protocols. The key properties of **1,1,3-Trichloropropene** are summarized below.

Property	Value	Source
CAS Number	2567-14-8	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>3</sub> H <sub>3</sub> Cl <sub>3</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	145.41 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	1,1,3-trichloroprop-1-ene	<a href="#">[4]</a> <a href="#">[7]</a>
Appearance	Colorless liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	131.5 °C (at 760 mmHg)	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Melting Point	-30 °C (estimate)	<a href="#">[1]</a> <a href="#">[8]</a>
Density	~1.37 g/cm <sup>3</sup>	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Flash Point	48.9 °C	<a href="#">[1]</a> <a href="#">[8]</a>
Vapor Pressure	11.3 mmHg at 25°C	<a href="#">[1]</a>
Solubility	Soluble in chloroform and slightly soluble in hexanes. Insoluble in water.	<a href="#">[3]</a> <a href="#">[10]</a>
Refractive Index	1.4895 (estimate)	<a href="#">[1]</a>
InChI Key	JFEVIPGMXQNRRF-UHFFFAOYSA-N	<a href="#">[6]</a> <a href="#">[7]</a>

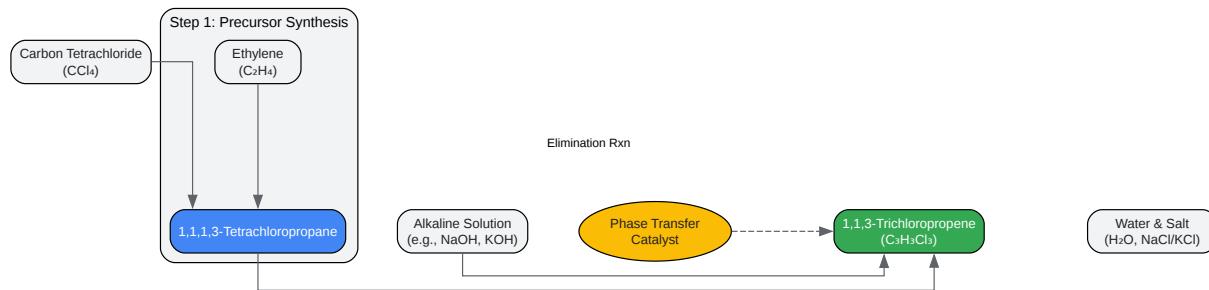
## Synthesis and Manufacturing Principles

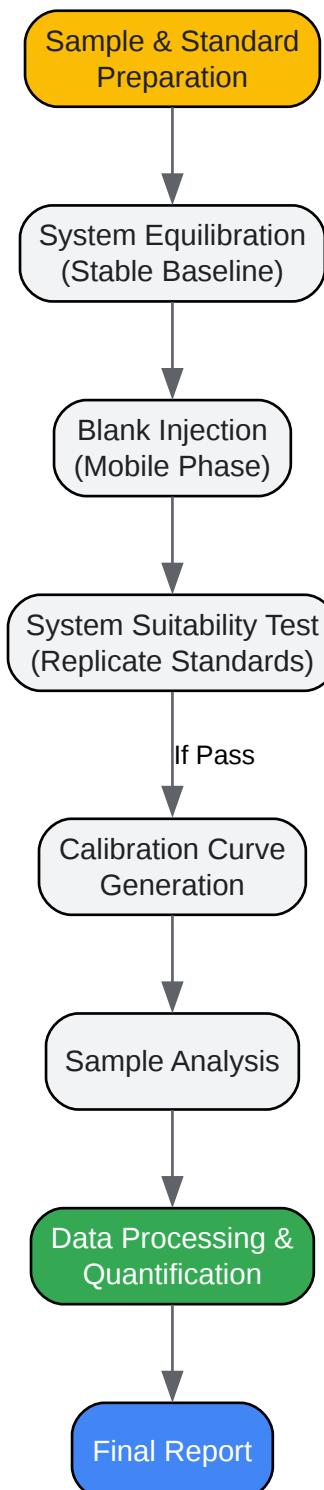
The primary industrial synthesis of **1,1,3-Trichloropropene** involves the dehydrochlorination of 1,1,1,3-tetrachloropropane. This reaction is a classic elimination reaction, often facilitated by a base.

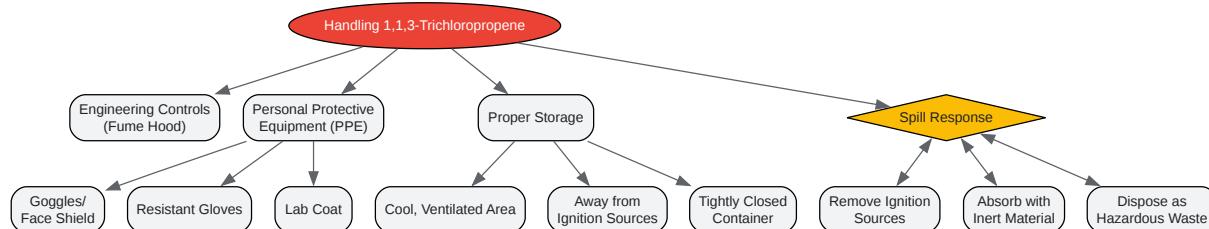
## Dehydrochlorination of 1,1,1,3-Tetrachloropropane

The precursor, 1,1,1,3-tetrachloropropane, is typically synthesized via the addition of carbon tetrachloride to ethylene.[11][12] The subsequent dehydrochlorination is an essential step, yielding a mixture of trichloropropene isomers.

- Reaction Causality: The use of an alkaline aqueous solution (e.g., potassium hydroxide in ethanol or sodium hydroxide) provides the hydroxide ions necessary to abstract a proton, initiating the elimination of a chlorine atom and forming the double bond.[11] The reaction of the water-insoluble 1,1,1,3-tetrachloropropane is often carried out in the presence of a phase transfer catalyst, such as a quaternary ammonium salt, to enhance the reaction rate by facilitating the transport of the hydroxide reactant into the organic phase.[13]
- Process Considerations: Reaction temperature is a critical parameter. Japanese patent literature suggests that conducting the dehydrochlorination at temperatures of 85°C or higher can lead to both high conversion rates and high selectivity, which is industrially significant for reducing raw material costs and waste.[12] Another patented method describes a liquid-phase process heating 1,1,1,3-tetrachloropropane to at least 175°C to produce 1,1,3-trichloro-1-propene.[14]







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cas 2567-14-8,1,1,3-TRICHLOROPROPENE | lookchem [lookchem.com]
- 2. 1,1,3-TRICHLOROPROPENE | 2567-14-8 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. 1,1,3-Trichloropropene | C3H3Cl3 | CID 17378 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1,1,3-Trichloropropene - Wikipedia [en.wikipedia.org]
- 6. 1-Propene, 1,1,3-trichloro- (CAS 2567-14-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. bocsci.com [bocsci.com]
- 8. draeger.com [draeger.com]
- 9. alfa-chemistry.com [alfa-chemistry.com]
- 10. 2567-14-8 | CAS DataBase [m.chemicalbook.com]
- 11. prepchem.com [prepchem.com]

- 12. JP2010229047A - Method for producing trichloropropene - Google Patents  
[patents.google.com]
- 13. JP2010229092A - Method for producing trichloropropene - Google Patents  
[patents.google.com]
- 14. data.epo.org [data.epo.org]
- To cite this document: BenchChem. [1,1,3-Trichloropropene CAS number 2567-14-8]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110787#1-1-3-trichloropropene-cas-number-2567-14-8]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)